

(R)-3-Aminopiperidine dihydrochloride

molecular weight

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Compound of Interest

Compound Name: (R)-3-Aminopiperidine
dihydrochloride

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An In-depth Technical Guide on the Molecular Weight of **(R)-3-Aminopiperidine Dihydrochloride**

Audience: Researchers, scientists, and drug development professionals.

Abstract

This technical guide provides a detailed analysis of the molecular weight of **(R)-3-Aminopiperidine dihydrochloride**, a key chiral intermediate in the synthesis of various pharmaceutical compounds. An accurate determination of the molecular weight is fundamental for stoichiometric calculations in chemical reactions, analytical characterization, and formulation development. This document outlines the systematic calculation of the molecular weight based on the constituent elements and their standard atomic weights as recognized by the International Union of Pure and Applied Chemistry (IUPAC). All quantitative data is presented in structured tables for clarity, and the logical workflow of the calculation is visualized using Graphviz diagrams.

Introduction

(R)-3-Aminopiperidine dihydrochloride is a chiral piperidine derivative of significant interest in medicinal chemistry and drug discovery. Its stereospecific structure makes it a valuable building block for the synthesis of complex molecules with specific biological activities. A precise understanding of its fundamental chemical properties, particularly its molecular weight,

is a prerequisite for any research or development activities involving this compound. This guide serves as a comprehensive resource for the determination and understanding of the molecular weight of **(R)-3-Aminopiperidine dihydrochloride**.

Molecular Formula and Structure

The chemical identity of **(R)-3-Aminopiperidine dihydrochloride** is defined by its molecular formula and three-dimensional structure.

- Molecular Formula: $C_5H_{14}Cl_2N_2$ ^{[1][2][3]}
- Alternative Representation: $C_5H_{12}N_2 \cdot 2HCl$
- Structure: The molecule consists of a piperidine ring with an amino group at the 3-position in the (R)-configuration. The dihydrochloride salt form indicates that both the piperidine ring nitrogen and the 3-amino group are protonated, each associated with a chloride ion.
- SMILES: N[C@H]1CNCCC1.Cl.Cl^[1]

Determination of Molecular Weight

The molecular weight (MW) of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **(R)-3-Aminopiperidine dihydrochloride** is based on its molecular formula, $C_5H_{14}Cl_2N_2$.

Atomic Weights of Constituent Elements

The standard atomic weights of the elements are determined by the IUPAC Commission on Isotopic Abundances and Atomic Weights (CIAAW). For many elements, the atomic weight is expressed as an interval to reflect the natural variation in isotopic composition. For practical calculations, a conventional value is often used. The atomic weights used in this calculation are summarized in the table below.

Element	Symbol	Quantity	Standard Atomic Weight (IUPAC)	Conventional Atomic Weight (g/mol)
Carbon	C	5	[12.0096, 12.0116][4][5]	12.011
Hydrogen	H	14	[1.00784, 1.00811][6][7]	1.008
Chlorine	Cl	2	[35.446, 35.457] [8][9]	35.453
Nitrogen	N	2	[14.00643, 14.00728][10]	14.007

Experimental Protocol: Calculation Methodology

The molecular weight is calculated by summing the masses of all atoms in the molecular formula. The methodology is as follows:

- Identify the molecular formula: The molecular formula for **(R)-3-Aminopiperidine dihydrochloride** is $C_5H_{14}Cl_2N_2$.
- Determine the count of each element:
 - Carbon (C): 5 atoms
 - Hydrogen (H): 14 atoms
 - Chlorine (Cl): 2 atoms
 - Nitrogen (N): 2 atoms
- Obtain the conventional atomic weight for each element: Use the values from the table in section 3.1.
- Calculate the total mass for each element: Multiply the atom count by the conventional atomic weight.

- Sum the total masses: The sum of the masses for each element gives the molecular weight of the compound.

Calculation:

- Mass of Carbon = $5 \times 12.011 \text{ g/mol} = 60.055 \text{ g/mol}$
- Mass of Hydrogen = $14 \times 1.008 \text{ g/mol} = 14.112 \text{ g/mol}$
- Mass of Chlorine = $2 \times 35.453 \text{ g/mol} = 70.906 \text{ g/mol}$
- Mass of Nitrogen = $2 \times 14.007 \text{ g/mol} = 28.014 \text{ g/mol}$

Total Molecular Weight = $60.055 + 14.112 + 70.906 + 28.014 = 173.087 \text{ g/mol}$

This calculated value is in excellent agreement with the commonly cited molecular weight of 173.08 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)

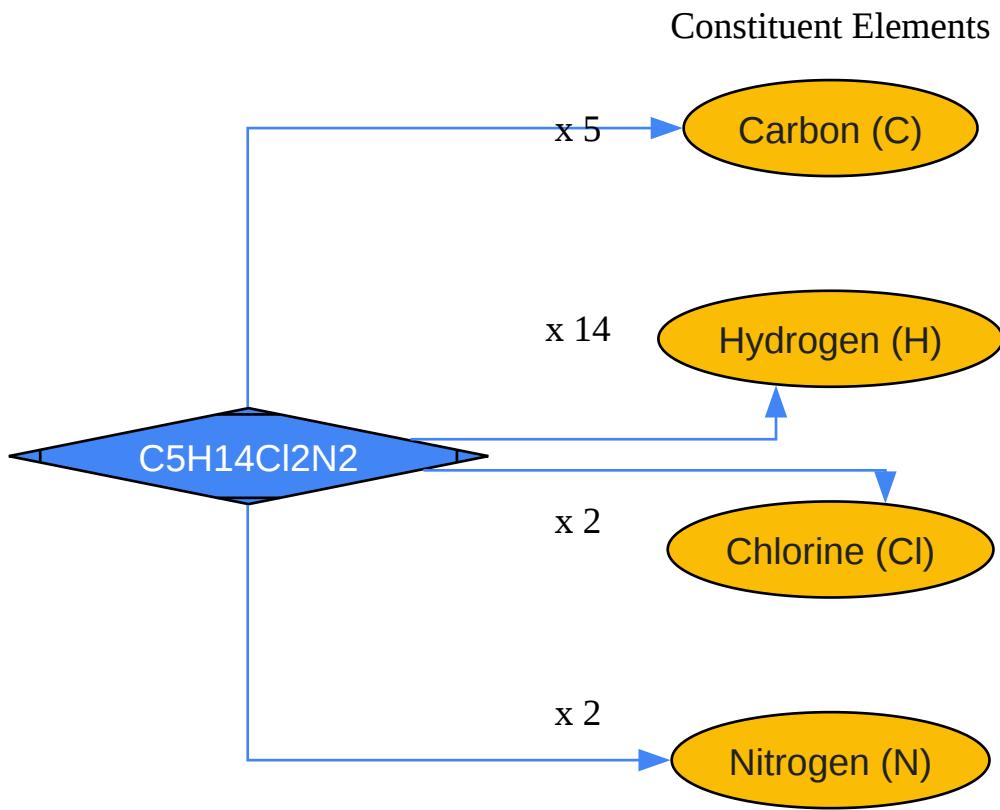
Data Presentation: Summary of Molecular Weight Contribution

The following table summarizes the contribution of each element to the total molecular weight of **(R)-3-Aminopiperidine dihydrochloride**.

Element	Symbol	Atom Count	Atomic Weight (g/mol)	Total Mass Contribution (g/mol)	Percentage of Total Mass (%)
Carbon	C	5	12.011	60.055	34.69
Hydrogen	H	14	1.008	14.112	8.15
Chlorine	Cl	2	35.453	70.906	40.96
Nitrogen	N	2	14.007	28.014	16.19
Total		23	173.087	100.00	

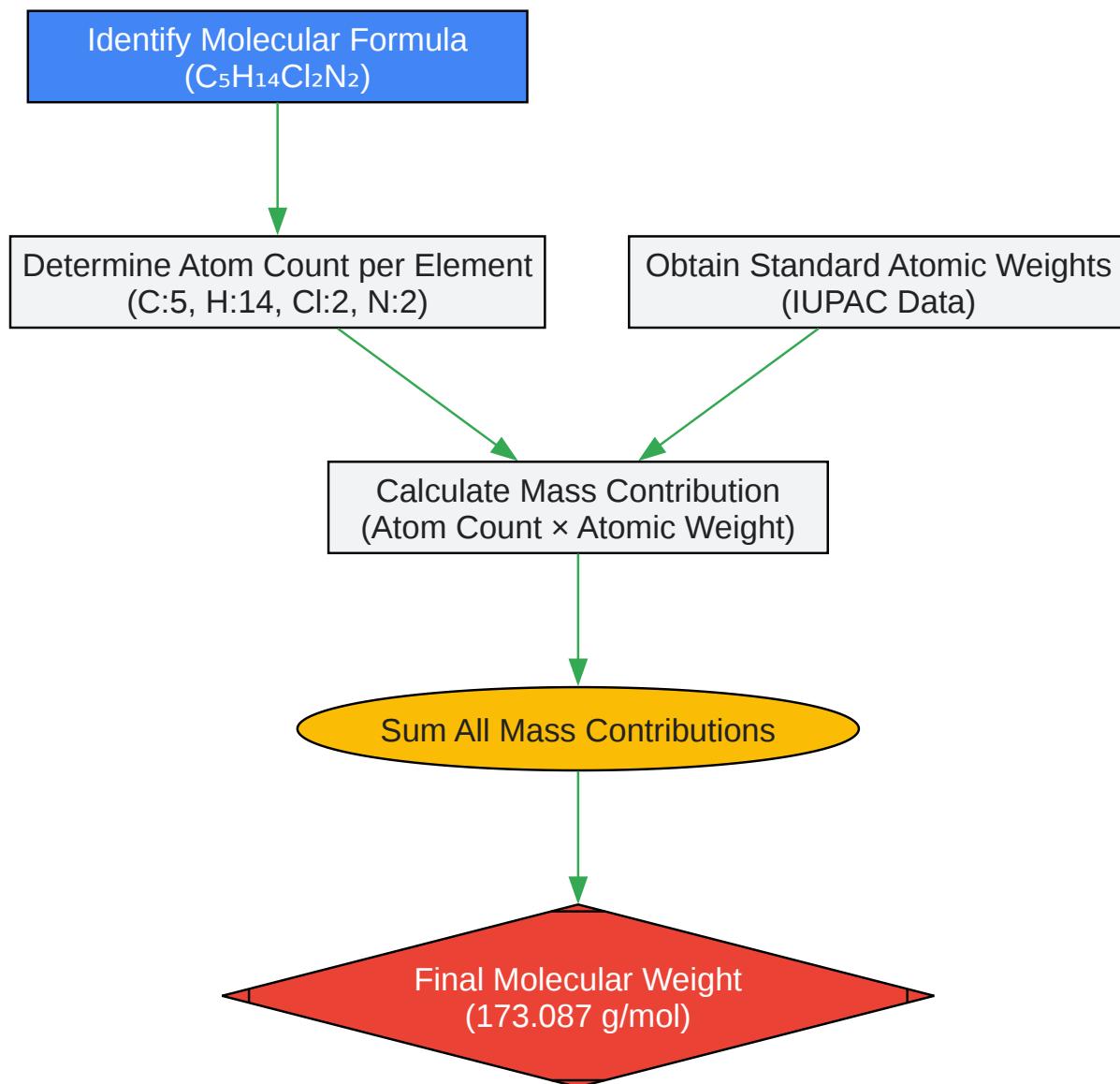
Mandatory Visualization

The following diagrams illustrate the logical relationships and workflow involved in determining the molecular weight of **(R)-3-Aminopiperidine dihydrochloride**.



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Caption: Elemental composition of **(R)-3-Aminopiperidine dihydrochloride**.



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